

Application Note: p-Cymen-8-ol in Flavor Modulation & Drug Delivery

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Compound of Interest

Compound Name: *Benzeneethanol, alpha,alpha,4-trimethyl-*

CAS No.: 20834-59-7

Cat. No.: B1581702

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Executive Summary

This guide addresses the physicochemical properties, regulatory status, and application protocols for p-Cymen-8-ol (CAS 1197-01-9).^[1] Unlike its phenolic structural analogs (e.g., Thymol, Carvacrol), p-Cymen-8-ol is a tertiary alcohol.^[1] This structural distinction renders it chemically stable against oxidative browning, making it a critical alternative for formulations requiring herbaceous/citrus notes without the discoloration risks associated with phenols.^[1]

Target Audience: Formulation Scientists, Flavor Chemists, and Pharmacokineticists.^[1]

Physicochemical & Regulatory Profile^{[1][2][3]}

Identity & Properties

p-Cymen-8-ol is an achiral tertiary alcohol formed via the oxidation of p-Cymene.^[1] Its lack of chirality simplifies analytical quantification (no enantiomeric separation required).

Property	Specification
IUPAC Name	2-(4-methylphenyl)propan-2-ol
Common Synonyms	p-cymen-8-ol; 8-hydroxy-p-cymene; $\alpha,\alpha,4$ -trimethylbenzyl alcohol
CAS Number	1197-01-9
FEMA Number	3242
Molecular Weight	150.22 g/mol
Appearance	Clear, colorless to pale yellow liquid
Odor Profile	Herbaceous, celery-like, mild citrus, woody; lacks the harsh phenolic bite of Thymol
Solubility	Soluble in ethanol, propylene glycol; slightly soluble in water (~1.8 g/L)
Chirality	Achiral (Symmetrical dimethyl substitution at C8)

Regulatory Status

- US FDA: GRAS (Generally Recognized As Safe) under 21 CFR 172.515.
- JECFA: Evaluated in 2007 (No safety concern at current levels of intake).
- EU: Listed in the Union List of Flavourings (FL No. 02.042).

Application Science: The Tertiary Alcohol Advantage

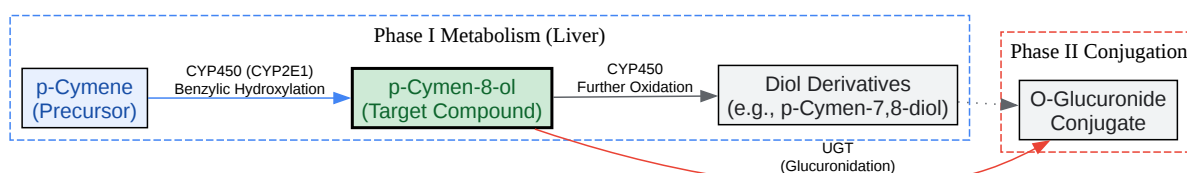
Structural Stability vs. Phenols

In drug development and clear beverage formulation, a common failure mode is oxidative browning.^[1]

- The Problem: Phenolic compounds like Thymol possess a hydroxyl group directly attached to the aromatic ring. Under basic conditions or UV exposure, these form phenolate ions, which oxidize to quinones (brown/red pigments).[1]
- The Solution: p-Cymen-8-ol has its hydroxyl group on the isopropyl side chain (position 8). This tertiary alcohol structure prevents the formation of quinones. It retains the "thyme/oregano" bio-signature but remains color-stable in aqueous formulations.

Metabolic Pathway (CYP450)

Understanding the metabolism is crucial for toxicity studies. p-Cymen-8-ol is both a metabolite of p-Cymene and a precursor to further oxidation products.[1]



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Figure 1: Metabolic trajectory of p-Cymen-8-ol.[1] Note that it is a Phase I functionalization product of p-Cymene, rendering it more polar for Phase II conjugation.[1]

Protocol A: HPLC Quantification in Formulations

Objective: Accurate quantification of p-Cymen-8-ol in a flavor concentrate or pharmaceutical syrup. Rationale: Gas Chromatography (GC) is common for volatiles, but HPLC is preferred here to analyze the compound in aqueous/syrup matrices without thermal degradation artifacts.[1]

Materials

- Column: C18 Reverse Phase (e.g., 150 mm x 4.6 mm, 5 μ m).[1] Note: Mixed-mode columns (like Newcrom R1) are also excellent if peak tailing is observed.

- Mobile Phase A: 0.1% Formic Acid in Water (HPLC Grade).
- Mobile Phase B: Acetonitrile (ACN).
- Standard: p-Cymen-8-ol (>98% purity, CAS 1197-01-9).[\[1\]](#)[\[2\]](#)

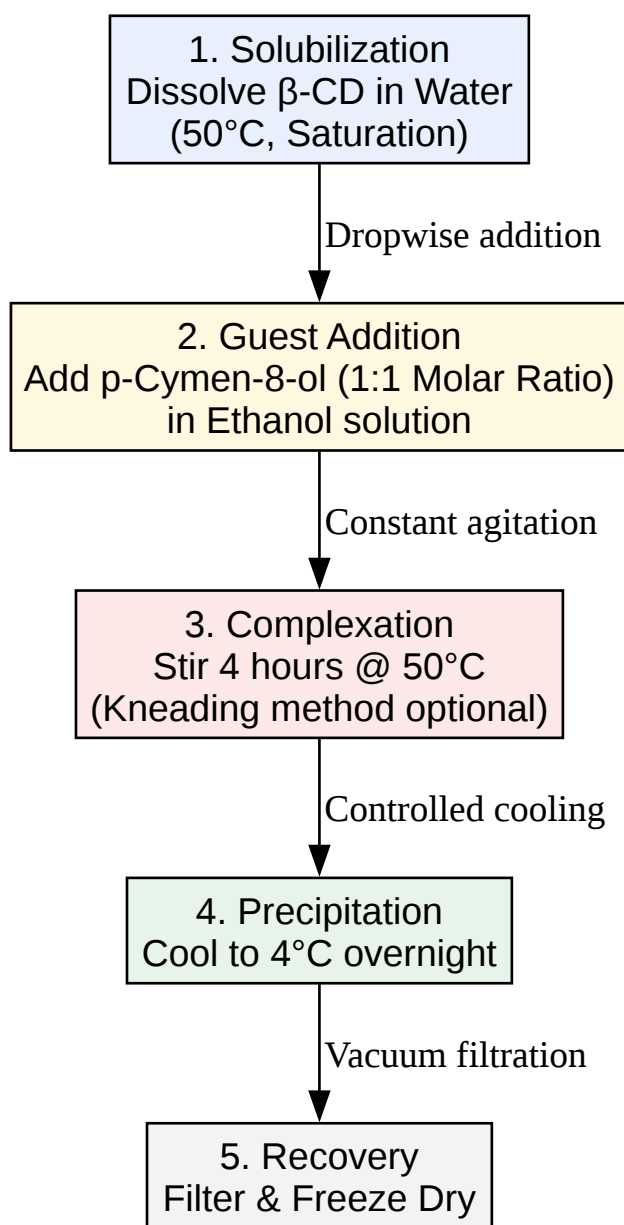
Step-by-Step Methodology

- Standard Preparation:
 - Dissolve 10 mg p-Cymen-8-ol in 10 mL ACN (Stock: 1 mg/mL).
 - Prepare serial dilutions (10, 50, 100, 200 µg/mL) in 50:50 Water:ACN.
- Sample Preparation:
 - Dilute formulation 1:10 in ACN to break emulsions.
 - Vortex for 30s; Centrifuge at 10,000 rpm for 5 mins to remove particulates.
 - Filter supernatant through 0.22 µm PTFE filter.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Vol: 10 µL.
 - Detection: UV @ 210 nm (aromatic ring absorption) and 254 nm.
 - Gradient:
 - 0-2 min: 20% B[\[1\]](#)
 - 2-15 min: Linear ramp to 80% B
 - 15-18 min: Hold 80% B
- System Suitability:

- Retention time should be approx. 8-10 min (depending on column).
- Tailing factor must be < 1.5 .^[1]

Protocol B: Molecular Encapsulation (Beta-Cyclodextrin)

Objective: Stabilize p-Cymen-8-ol against volatilization and mask its bitter "terpene" aftertaste for oral drug delivery. Mechanism: The hydrophobic cavity of Beta-Cyclodextrin (β -CD) hosts the p-Cymen-8-ol molecule, forming a host-guest inclusion complex.^[1]



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Figure 2: Workflow for the synthesis of p-Cymen-8-ol/ β -CD inclusion complexes.

Protocol Steps

- Stoichiometry: Calculate 1:1 molar ratio.
 - MW p-Cymen-8-ol = 150.22 g/mol .[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[2\]](#)
 - MW β -CD = 1135 g/mol .
 - Example: To encapsulate 150 mg of flavor, use 1.135 g of β -CD.[\[1\]](#)
- Dissolution: Dissolve β -CD in distilled water at 50°C until clear.
- Complexation:
 - Dissolve p-Cymen-8-ol in a small volume of Ethanol (10% of water volume).[\[1\]](#)
 - Add dropwise to the warm β -CD solution while stirring vigorously (600 rpm).
 - Why Ethanol? It acts as a co-solvent to introduce the hydrophobic guest into the aqueous phase before it enters the CD cavity.
- Equilibration: Cover and stir for 4 hours at 50°C, then allow to cool slowly to room temperature, then refrigerate (4°C) for 24 hours.
- Recovery: A white precipitate (the complex) will form. Filter, wash with a small amount of cold water/ethanol, and lyophilize (freeze-dry).

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